

Icariside F2 α -glucosidase inhibition efficacy comparison

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Compound Focus: Icariside F2

CAS No.: 115009-57-9

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Known α -Glucosidase Inhibitors and Their Efficacy

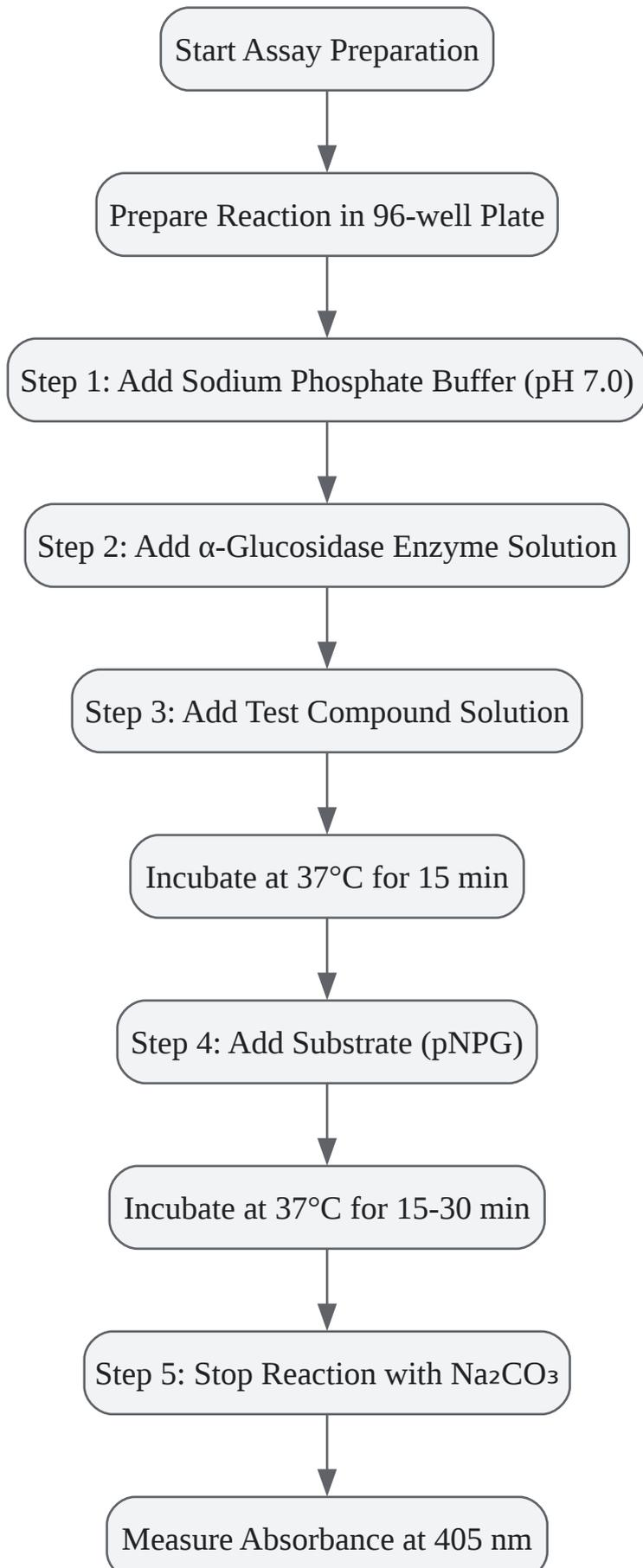
The table below summarizes the half-maximal inhibitory concentration (IC50) values for various compounds and extracts, which serves as a key measure of inhibitor potency (a lower IC50 indicates a more potent inhibitor) [1].

Compound/Extract	IC50 Value	Source / Class	Note
Acarbose (standard drug)	193.37 $\mu\text{g/mL}$ [2] / 378.2 μM [1]	Synthetic	Clinical drug [3]
Compound 25 (Oxadiazole derivative)	3.23 μM [1]	Synthetic	From a high-throughput screen [1]
Quercetin	5.41 $\mu\text{g/mL}$ [2]	Natural (Flavonoid)	Isolated from <i>Bauhinia pulla</i> [2]
Microctis Folium Extract	61.30 $\mu\text{g/mL}$ [4]	Natural (Herbal extract)	70% methanol leaf extract [4]
Vitexin	244.0 μM [4]	Natural (Flavonoid)	Isolated from Microctis Folium [4]

Compound/Extract	IC50 Value	Source / Class	Note
Isovitexin	266.2 μ M [4]	Natural (Flavonoid)	Isolated from <i>Microctis Folium</i> [4]
Icariside II	Information Missing	Natural (Flavonoid)	Found in <i>Epimedium</i> ; studies focused on anticancer & antioxidant activity [5] [6]

Standard Experimental Protocol for α -Glucosidase Inhibition

The following is a standard colorimetric assay widely used to determine α -glucosidase inhibitory activity, which allows for the comparison of IC50 values across different studies [1] [7] [8]. The workflow is summarized in the diagram below.





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Key Steps in the Workflow:

- **Enzyme and Inhibitor Pre-incubation:** The enzyme is mixed with the test compound and allowed to incubate, which is crucial for competitive inhibitors [1].
- **Reaction Initiation:** The reaction is started by adding the substrate **p-nitrophenyl- α -D-glucopyranoside (pNPG)**. The enzyme hydrolyzes pNPG to release **p-nitrophenol**, a yellow-colored product [7] [8].
- **Measurement and Analysis:** The intensity of the yellow color, measured at 405 nm, is directly proportional to the enzyme activity. The percentage inhibition is calculated by comparing activity with and without the inhibitor. The IC₅₀ value is then determined by testing a range of inhibitor concentrations [1].

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References

1. In-vitro high-throughput library screening—Kinetics and ... [journals.plos.org]
2. Alpha-Glucosidase Inhibitory Assay-Screened Isolation and ... [pmc.ncbi.nlm.nih.gov]
3. - α and their use in clinical practice - PMC Glucosidase inhibitors [pmc.ncbi.nlm.nih.gov]
4. α -Glucosidase Inhibitory Effect and Simultaneous ... [mdpi.com]
5. Icariside II enhances Nrf2 nuclear translocation to ... [pubmed.ncbi.nlm.nih.gov]
6. Icariside II: Anticancer Potential and Molecular Targets in ... [frontiersin.org]
7. A systematic analysis of natural α -glucosidase inhibitors from ... [pmc.ncbi.nlm.nih.gov]

8. Alpha-amylase and Alpha- glucosidase enzymes inhibition and...

[bmccomplementmedtherapies.biomedcentral.com]

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